

Safe handling and storage procedures for 1-Aminocyclopentanecarbonitrile

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Compound of Interest

Compound Name: 1-Aminocyclopentanecarbonitrile

Cat. No.: B1332910

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This guide provides essential safety information, handling procedures, and storage protocols for **1-Aminocyclopentanecarbonitrile**. Please consult this resource to ensure the safe execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Aminocyclopentanecarbonitrile**?

A1: **1-Aminocyclopentanecarbonitrile** is a hazardous substance. The primary hazards include:

- Toxicity: It is classified as toxic if swallowed, in contact with skin, or if inhaled.
- Irritation: It can cause skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]}

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To minimize exposure, the following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles are required.^[3]

- Hand Protection: Chemical-resistant gloves are mandatory.[3]
- Body Protection: A laboratory coat or other suitable protective clothing should be worn.[3]
- Respiratory Protection: Handling should be done in a chemical fume hood.[3] If not possible, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4]

Q3: What are the proper storage conditions for **1-Aminocyclopentanecarbonitrile**?

A3: Proper storage is crucial for maintaining the stability and safety of the compound. It should be stored at 2-8°C in a refrigerator.[5] The container should be kept tightly closed in a dry, cool, and well-ventilated place, away from moisture and incompatible materials such as oxidizing agents.[1][3]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is critical in case of exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[3][6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, ensuring to separate the eyelids.[3][6]
- Inhalation: Move the individual to fresh air.[3][6]
- Ingestion: Wash out the mouth with copious amounts of water for at least 15 minutes.[3][6]

In all cases of exposure, seek immediate medical attention.[3][6]

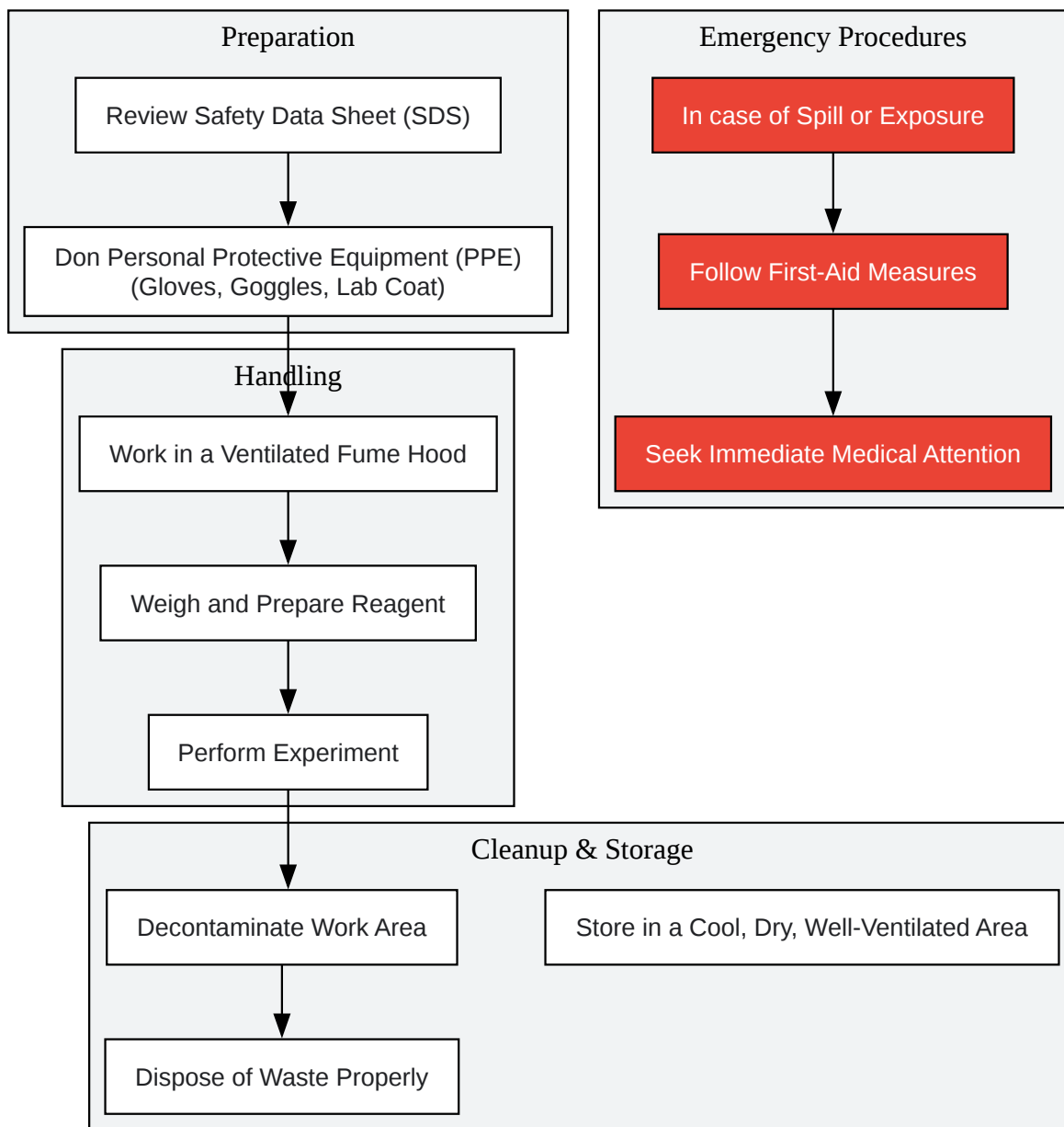
Troubleshooting Guide

Issue	Possible Cause	Solution
Material has changed color or consistency.	Improper storage (exposure to moisture or air).	Do not use the material. Dispose of it according to your institution's hazardous waste disposal guidelines. Review storage procedures to prevent future occurrences.
Experiencing respiratory irritation during handling.	Inadequate ventilation or improper use of respiratory protection.	Immediately move to an area with fresh air. Ensure all future handling is performed in a certified chemical fume hood. If a fume hood is unavailable, use an appropriate, approved respirator.
Skin irritation after handling.	Accidental skin contact due to improper glove use or a spill.	Follow the first-aid procedures for skin contact. Review and reinforce proper gloving techniques and spill cleanup procedures with all lab personnel.

Safety Data Summary

Parameter	Information
GHS Pictogram	GHS06 (Toxic)
Signal Word	Danger
Hazard Statements	H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H331 (Toxic if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[1]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P317, P302+P352, P304+P340, P330, P361, P362+P364, P403+P233, P405, P501[1]
Incompatible Materials	Oxidizing agents[3]
Hazardous Decomposition Products	Carbon monoxide, nitrogen oxides[3][6]

Experimental Workflow



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Caption: Safe handling workflow for **1-Aminocyclopentanecarbonitrile**.

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